

"Methyl ganoderate A acetone" CAS number 1346453-53-9

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Compound of Interest

Compound Name: Methyl ganoderate A acetone

Cat. No.: B12406290

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An In-Depth Technical Guide to **Methyl Ganoderate A Acetone** (CAS: 1346453-53-9)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl ganoderate A acetone is a lanostane triterpenoid initially isolated from the fruiting bodies of the medicinal mushroom *Ganoderma lucidum*.^{[1][2]} It has garnered attention within the scientific community for its potential as a selective inhibitor of acetylcholinesterase (AChE), an enzyme critically involved in the pathology of Alzheimer's disease.^{[2][3]} This technical guide provides a comprehensive overview of its chemical properties, biological activity, and the methodologies for its study.

It is important to note that some research suggests that **Methyl ganoderate A acetone** may be an artifact of the isolation process, potentially formed by the reaction of a natural ganoderate with acetone used during extraction.^[4] This highlights the need for careful consideration of its origin and the potential for its semi-synthesis.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Methyl ganoderate A acetone** is presented in the table below.

Property	Value	Reference
CAS Number	1346453-53-9	[1][5][6][7]
Molecular Formula	C ₃₄ H ₅₀ O ₇	[1][5]
Molecular Weight	570.76 g/mol	[1]
IUPAC Name	methyl 7β,15α-isopropylidenedioxy-3,11,23-trioxo-5α-lanost-8-en-26-oate	[2]
Class	Lanostane Triterpene	[1][2]
Source	Fruiting bodies of Ganoderma lucidum	[1][2]
Appearance	Powder	[1]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[1]

Biological Activity

The primary reported biological activity of **Methyl ganoderate A acetonide** is its selective inhibition of acetylcholinesterase.

Target	Activity Type	Value (IC ₅₀)	Notes	Reference
AChE	Inhibition	18.35 μM	Selective over Butyrylcholinesterase (BChE)	[2][3]

Experimental Protocols

The following are detailed methodologies for the isolation and biological evaluation of **Methyl ganoderate A acetonide**, based on established protocols for similar compounds from

Ganoderma lucidum.

Isolation and Purification of Lanostane Triterpenes from Ganoderma lucidum

This protocol describes a general procedure for the extraction and isolation of lanostane-type triterpenoids.

- Extraction:
 - Air-dried and powdered fruiting bodies of Ganoderma lucidum are extracted exhaustively with a solvent such as 95% ethanol at room temperature.
 - The resulting extract is concentrated under reduced pressure to yield a crude residue.
- Solvent Partitioning:
 - The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as chloroform and ethyl acetate.
 - The chloroform-soluble fraction, typically rich in triterpenoids, is collected and dried.
- Chromatographic Separation:
 - The chloroform extract is subjected to column chromatography on silica gel.
 - A gradient elution system, for example, a mixture of n-hexane and acetone with increasing acetone concentration, is used to separate the fractions.
 - Fractions are monitored by thin-layer chromatography (TLC).
- Further Purification:
 - Fractions containing compounds of interest are further purified using repeated column chromatography on silica gel and Sephadex LH-20.
 - Final purification is often achieved by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

Acetylcholinesterase Inhibition Assay (Ellman's Method)

This colorimetric assay is a standard method for measuring AChE activity and its inhibition.

- Reagent Preparation:
 - Assay Buffer: 50 mM Tris-HCl, pH 8.0.
 - AChE Solution: Acetylcholinesterase from *Electrophorus electricus* (electric eel) is dissolved in the assay buffer to a concentration of 0.1 U/mL.
 - Substrate Solution: Acetylthiocholine iodide (ATCI) is dissolved in the assay buffer to a concentration of 15 mM.
 - Ellman's Reagent: 10 mM 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) is dissolved in the assay buffer.
 - Test Compound: A stock solution of **Methyl ganoderate A acetonide** is prepared in a suitable solvent (e.g., DMSO) and serially diluted to the desired concentrations.
- Assay Procedure (96-well plate format):
 - To each well, add:
 - 125 μ L of assay buffer.
 - 25 μ L of the test compound solution at various concentrations.
 - 25 μ L of AChE solution.
 - Incubate the plate at 37°C for 15 minutes.
 - Add 25 μ L of DTNB solution to each well.
 - Initiate the reaction by adding 25 μ L of the ATCI substrate solution.
 - Measure the absorbance at 412 nm immediately and then every minute for 5-10 minutes using a microplate reader.

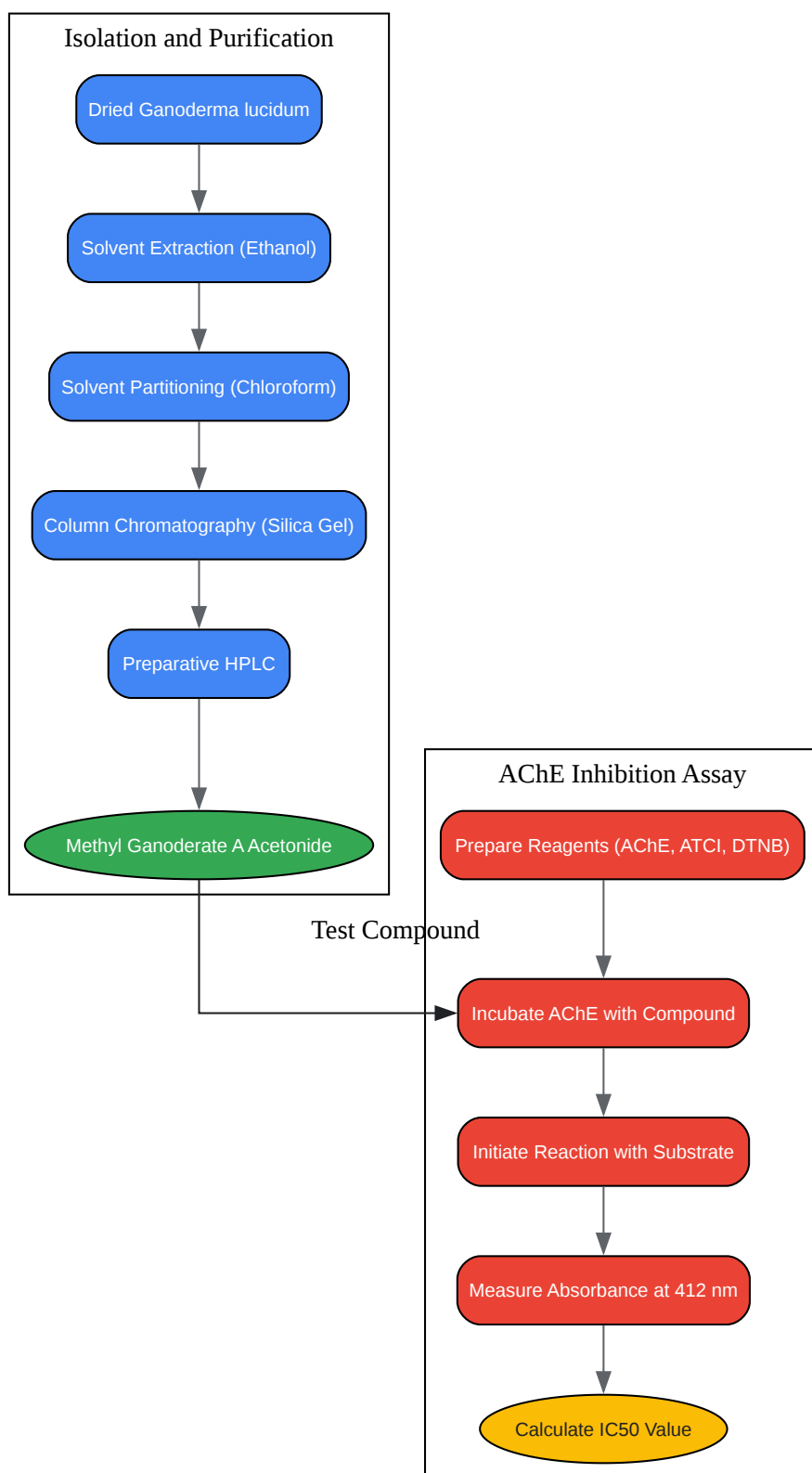
- Data Analysis:
 - The rate of reaction is determined from the change in absorbance over time.
 - The percentage of inhibition is calculated using the formula: % Inhibition = $[(\text{Activity of control} - \text{Activity of test compound}) / \text{Activity of control}] \times 100$
 - The IC₅₀ value is determined by plotting the percentage of inhibition against the logarithm of the test compound concentration.

Signaling Pathway Analysis

Currently, there is no direct scientific literature linking **Methyl ganoderate A acetone** to specific signaling pathways such as PI3K/Akt/mTOR or protein tyrosine kinases. The association of this compound with these pathways on some commercial websites may be speculative, based on the known activities of other triterpenoids isolated from *Ganoderma lucidum*. For instance, other ganoderic acids have been shown to modulate the PI3K/Akt/mTOR pathway.

Visualizations

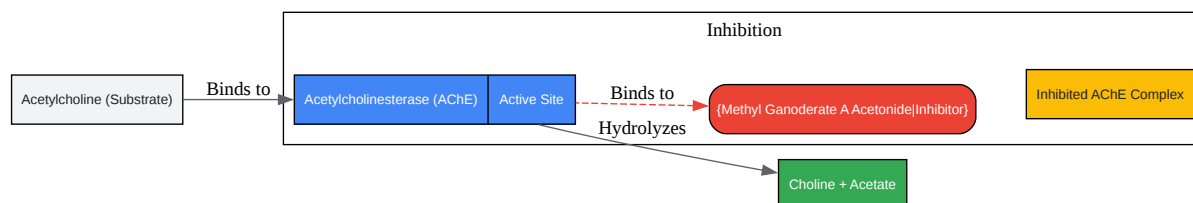
Experimental Workflow



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Caption: Workflow for the isolation and bioactivity testing of **Methyl ganoderate A acetoneide**.

Acetylcholinesterase Inhibition Mechanism



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Caption: Inhibition of acetylcholine hydrolysis by **Methyl ganoderate A acetonide**.

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References

- 1. 3.10. Acetylcholinesterase Inhibition Assay [bio-protocol.org]
- 2. Isolation and identification of oxygenated lanostane-type triterpenoids from the fungus *Ganoderma lucidum* [agris.fao.org]
- 3. lucris.lub.lu.se [lucris.lub.lu.se]
- 4. Assessment of Acetylcholinesterase Activity Using Indoxylacetate and Comparison with the Standard Ellman's Method - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. scribd.com [scribd.com]
- 7. researchgate.net [researchgate.net]
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